

Synthesis of Bis(dimethylamino-2-propoxy)copper(II): A Technical Guide

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Compound of Interest

Compound Name: *Bis(dimethylamino-2-propoxy)copper(II)*

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Abstract

This technical guide provides an in-depth overview of the synthesis of **bis(dimethylamino-2-propoxy)copper(II)**, a coordination complex with applications in organic synthesis and materials science, particularly as a precursor for chemical vapor deposition (CVD). This document outlines the relevant chemical and physical properties, a detailed, inferred experimental protocol for its synthesis, and methods for its characterization. Due to the limited availability of primary literature focused solely on this compound, the provided synthesis protocol is based on established methods for analogous copper(II) aminoalkoxide complexes.

Compound Identification and Properties

Bis(dimethylamino-2-propoxy)copper(II), also known by its synonym bis[1-(dimethylamino)-2-propanolato]copper or the abbreviation Cu(dmap)_2 , is a copper(II) complex coordinated by two deprotonated dimethylamino-2-propanol ligands.^[1]

Property	Value	Reference
Chemical Formula	C ₁₀ H ₂₄ CuN ₂ O ₂	[1][2]
Molecular Weight	267.86 g/mol	[1][2]
CAS Number	185827-91-2	[1]
Appearance	Dark purple crystals	[1]
Melting Point	126-131 °C	
Purity	min. 97%	[3]
Sensitivity	Air and moisture sensitive	[1]

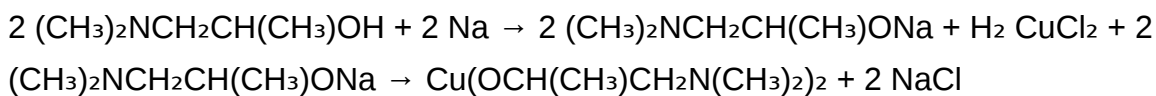
Note: Physical properties such as melting point are sourced from commercial suppliers and may vary.

Synthesis Methodology

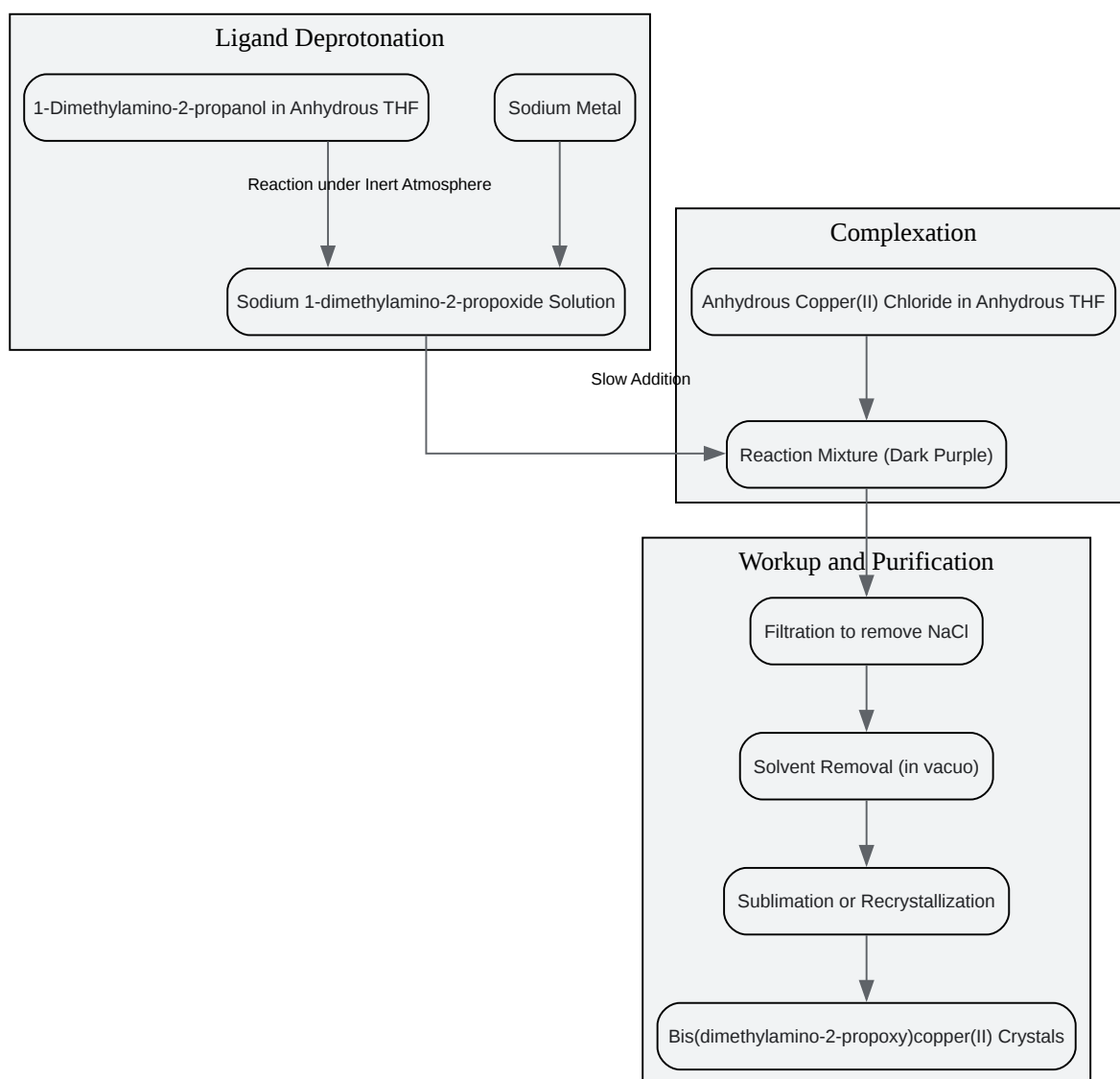
The synthesis of **bis(dimethylamino-2-propoxy)copper(II)** is not extensively detailed in peer-reviewed literature. However, a general and effective method for the preparation of copper(II) aminoalkoxides involves the reaction of a copper(II) salt with the corresponding amino alcohol in the presence of a base. A plausible and commonly employed route is the reaction of anhydrous copper(II) chloride with the sodium salt of 1-dimethylamino-2-propanol.[4]

General Reaction Scheme

The overall reaction can be summarized as follows:



Experimental Workflow



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Caption: A logical workflow for the synthesis of **bis(dimethylamino-2-propoxy)copper(II)**.

Detailed Experimental Protocol

Note: This protocol is a generalized procedure based on the synthesis of similar copper(II) aminoalkoxide and ketoiminate complexes and should be adapted and optimized as necessary. [4] All operations should be performed under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques due to the air and moisture sensitivity of the reagents and product.[1]

Materials and Reagents

- 1-Dimethylamino-2-propanol (reagent grade, distilled and dried over molecular sieves)
- Sodium metal (reagent grade)
- Anhydrous copper(II) chloride
- Anhydrous tetrahydrofuran (THF) (distilled from sodium/benzophenone ketyl)
- Anhydrous pentane or hexane (for washing)

Synthesis of Sodium 1-dimethylamino-2-propoxide

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add freshly cut sodium metal (1.0 eq) to anhydrous THF.
- Slowly add 1-dimethylamino-2-propanol (1.0 eq) dropwise to the stirred suspension at room temperature.
- After the initial exothermic reaction subsides, gently heat the mixture to reflux until all the sodium has reacted and a clear to slightly hazy solution of the sodium alkoxide is formed.
- Allow the solution to cool to room temperature.

Synthesis of Bis(dimethylamino-2-propoxy)copper(II)

- In a separate flame-dried Schlenk flask, prepare a suspension of anhydrous copper(II) chloride (0.5 eq) in anhydrous THF.

- Slowly add the freshly prepared sodium 1-dimethylamino-2-propoxide solution to the stirred suspension of copper(II) chloride at room temperature via a cannula.
- A color change to a dark purple and the formation of a precipitate (sodium chloride) should be observed.
- Stir the reaction mixture at room temperature for 12-24 hours to ensure complete reaction.

Isolation and Purification

- Remove the sodium chloride precipitate by filtration through a cannula fitted with a filter frit or by centrifugation and decantation.
- Remove the THF from the filtrate under reduced pressure to yield the crude product as a dark purple solid.
- The crude product can be purified by sublimation under high vacuum or by recrystallization from a non-coordinating solvent such as pentane or hexane at low temperature.
- Collect the purified dark purple crystals and dry them under vacuum.

Characterization Data

Detailed spectroscopic data for **bis(dimethylamino-2-propoxy)copper(II)** is not readily available in the public literature. Characterization would typically involve the following techniques:

Technique	Expected Observations
Infrared (IR) Spectroscopy	Absence of a broad O-H stretching band from the free ligand (around 3300 cm ⁻¹). Presence of C-H, C-N, and C-O stretching vibrations. The Cu-O and Cu-N stretching frequencies would be expected in the low-frequency region.
UV-Visible Spectroscopy	A broad d-d transition band in the visible region, characteristic of a d ⁹ copper(II) complex, is expected, which accounts for its deep color.
Thermogravimetric Analysis (TGA)	TGA can be used to determine the thermal stability and decomposition temperature of the complex. This is particularly relevant for its application as a CVD precursor.
Elemental Analysis	The elemental composition should correspond to the chemical formula C ₁₀ H ₂₄ CuN ₂ O ₂ .

Signaling Pathways and Biological Activity

There is no information available in the scientific literature to suggest that **bis(dimethylamino-2-propoxy)copper(II)** is involved in any biological signaling pathways. Its primary applications are in materials science and catalysis, and it is not intended for pharmaceutical or in vivo use.

Safety and Handling

- **Bis(dimethylamino-2-propoxy)copper(II)** is air and moisture sensitive and should be handled and stored under an inert atmosphere.^[1]
- It is advisable to wear appropriate personal protective equipment, including gloves and safety glasses, when handling this compound.
- The synthesis should be carried out in a well-ventilated fume hood.

Conclusion

The synthesis of **bis(dimethylamino-2-propoxy)copper(II)** can be achieved through the reaction of a copper(II) salt with the sodium salt of 1-dimethylamino-2-propanol. While a dedicated, detailed synthetic paper is not available, the general methodology for related copper(II) aminoalkoxides provides a reliable pathway for its preparation. Further research is needed to fully characterize this compound with modern spectroscopic techniques and to explore its full potential in catalysis and materials science.

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References

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